

Physical properties like melting and boiling point of 4-Fluorobenzenesulphonic acid.

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Compound of Interest

Compound Name: 4-Fluorobenzenesulphonic acid

Cat. No.: B1329238

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A Technical Guide to the Physical Properties of 4-Fluorobenzenesulphonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **4-Fluorobenzenesulphonic acid**, with a focus on its melting and boiling points. This document is intended to serve as a valuable resource for professionals in research and development who utilize this compound in their work.

Core Physical Properties

4-Fluorobenzenesulphonic acid (CAS No: 368-88-7) is an organosulfur compound that presents as a colorless solid. It is a strong acid widely used in organic synthesis and plays a role in the pharmaceutical industry, as well as in the production of dyes and pigments.

Quantitative Data Summary

The key physical properties of **4-Fluorobenzenesulphonic acid** are summarized in the table below for quick reference.

Property	Value	Source(s)
Melting Point	87 °C	[1] [2] [3] [4] [5]
Boiling Point	Not available	[6]
Molecular Formula	C ₆ H ₅ FO ₃ S	[4] [5]
Molecular Weight	176.17 g/mol	[4] [7]
Water Solubility	434.9 g/L (at 21.3 °C)	[1]
Density	1.513 g/cm ³	

Experimental Protocols

Precise determination of physical properties such as melting and boiling points is crucial for the identification and purity assessment of a compound. While specific experimental records for **4-Fluorobenzenesulphonic acid** are not publicly detailed, the following are standard and widely accepted methodologies for determining these properties for solid organic compounds.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. A sharp melting point range (typically 0.5-1.0°C) is a good indicator of a pure compound, whereas impurities tend to lower and broaden the melting range.

Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp):

- **Sample Preparation:** A small amount of the dry, crystalline **4-Fluorobenzenesulphonic acid** is finely crushed into a powder. The open end of a glass capillary tube is dipped into the powder, and the tube is gently tapped to pack the sample into the closed end, aiming for a sample height of 2-3 mm.[\[8\]](#)
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus. A thermometer is inserted into the designated well to monitor the temperature of the block.

- Heating and Observation: The apparatus is turned on, and the heating rate is initially set to be rapid (5-10 °C per minute) to get an approximate melting point.[8]
- Accurate Measurement: The apparatus is allowed to cool. A fresh sample is prepared and inserted. The sample is then heated rapidly to about 20 °C below the approximate melting point. The heating rate is then reduced to a slow rate of approximately 1-2 °C per minute.[8]
- Data Recording: The temperature at which the first crystal begins to melt (T1) and the temperature at which the last crystal melts (T2) are recorded. The melting point is reported as the range T1-T2.[8]

Boiling Point Determination

As **4-Fluorobenzenesulphonic acid** is a solid at room temperature, its boiling point would be determined at temperatures significantly above its melting point. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Capillary Method using a Thiele Tube:

This method is suitable for small quantities of a substance.

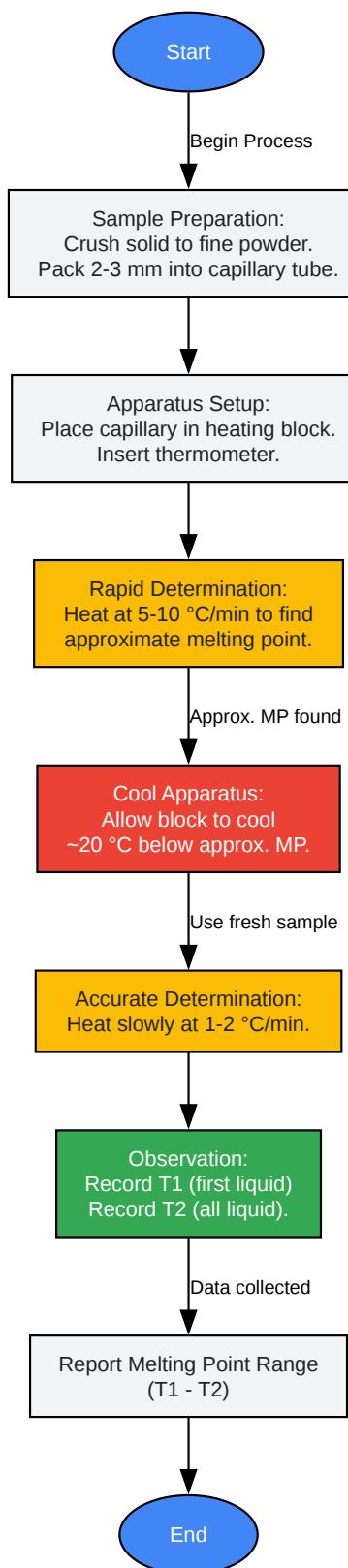
- Sample Preparation: A small amount of the substance (a few milliliters) is placed in a small test tube or fusion tube.[9][10]
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the liquid with the open end down.[11]
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in a Thiele tube containing a high-boiling liquid such as mineral oil.[9][11]
- Heating: The side arm of the Thiele tube is gently and continuously heated. This design allows for the uniform heating of the oil bath through convection currents.[9]
- Observation: As the temperature rises, air trapped in the inverted capillary tube will bubble out. Heating is continued until a rapid and continuous stream of bubbles emerges from the

capillary tube.[9][11]

- Data Recording: The heat source is then removed. As the apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[9][12]

Visualized Workflow

The following diagram illustrates the logical workflow for a standard melting point determination protocol, a fundamental procedure in the physical characterization of a compound like **4-Fluorobenzenesulphonic acid**.



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Caption: Workflow for Melting Point Determination.

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